

# "comparing the efficacy of different polyaluminum chloride coagulants"

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## Compound of Interest

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## A Comparative Guide to the Efficacy of Polyaluminum Chloride (PAC) Coagulants in Water Treatment

Polyaluminum chloride (PAC) has emerged as a highly efficient coagulant in water and wastewater treatment, offering several advantages over traditional coagulants like aluminum sulfate (alum). PAC products are a group of polymerized inorganic aluminum salts with the general formula  $[Al_2(OH)_nCl_{6-n}]_m$ . The efficacy of PAC is largely determined by its basicity, which is the molar ratio of hydroxyl groups to aluminum ions. This guide provides a comparative analysis of different PAC coagulants, supported by experimental data, to assist researchers and professionals in selecting the optimal coagulant for their specific applications.

## Performance Comparison of PAC Coagulants

The performance of different PAC coagulants can be evaluated based on several key parameters, including turbidity removal, Chemical Oxygen Demand (COD) reduction, optimal dosage, and flocculation characteristics. The basicity of PAC is a critical factor influencing its performance, with different basicity levels being suitable for different water qualities.<sup>[1]</sup>

### Key Findings from Experimental Data:

- High-Basicity PAC: Generally more effective for treating highly turbid wastewater.<sup>[1]</sup> They tend to have a higher degree of polymerization, which enhances their ability to form larger, more robust flocs.<sup>[2]</sup> Studies have shown that high-basicity PAC ( $B \geq 85\%$ ) can significantly

reduce the residual aluminum content in treated water and lower the required dosage compared to lower basicity PACs.[3]

- Low-Basicity PAC: Often preferred for treating low-turbidity water, such as drinking water, as high-basicity products may cause an increase in turbidity in such conditions.[1]
- PAC vs. Other Coagulants: In comparative studies, PAC consistently demonstrates superior performance over alum, requiring lower dosages, operating over a broader pH range, and producing less sludge.[4][5] When compared to Poly Aluminum Ferric Chloride (PAFC), PAC has been shown to have better turbidity removal at a lower optimal dosage.[6]

The following tables summarize quantitative data from various studies comparing the efficacy of different coagulants.

Table 1: Turbidity Removal Efficiency

Coagulant Type	Initial Turbidity (NTU)	Optimal Dosage (mg/L)	Final Turbidity (NTU)	Turbidity Removal (%)	Reference
PAC (High Basicity)	17.4	Not Specified	< 1.0	> 94	<a href="#">[3]</a>
PAC (Low Basicity)	17.4	Not Specified	< 1.0	> 94	<a href="#">[3]</a>
Poly Aluminum Ferric Chloride (PAFC)	18.3 - 136	13.5	Not Specified	> 98.3	<a href="#">[6]</a>
Polyaluminum Chloride (PAC)	18.3 - 136	6.5	Not Specified	> 98.3	<a href="#">[6]</a>
Aluminum Sulfate (Alum)	10 - 1000	10 - 20	Not Specified	82.9 - 99.0	<a href="#">[7]</a>
Polyaluminum Chloride (PAC)	10 - 1000	10 - 20	Not Specified	93.8 - 99.6	<a href="#">[7]</a>
Polyaluminum Chloride (PAC)	Not Specified	70	Not Specified	98	<a href="#">[8]</a>
Ferric Chloride (FeCl <sub>3</sub> )	Not Specified	200	Not Specified	91	<a href="#">[8]</a>
Aluminum Sulfate (Alum)	Not Specified	100	Not Specified	93	<a href="#">[8]</a>

Table 2: Chemical Oxygen Demand (COD) Removal Efficiency

Coagulant Type	Initial COD (mg/L)	Optimal Dosage (mg/L)	Final COD (mg/L)	COD Removal (%)	Reference
Polyaluminum Chloride (PAC)	Not Specified	70	Not Specified	70	<a href="#">[8]</a>
Ferric Chloride (FeCl <sub>3</sub> )	Not Specified	200	Not Specified	64	<a href="#">[8]</a>
Aluminum Sulfate (Alum)	Not Specified	100	Not Specified	54	<a href="#">[8]</a>
Polyaluminum Chloride (PAC)	Not Specified	2000	Not Specified	56	<a href="#">[9]</a>
Polyaluminum Chloride (PAC)	Not Specified	16 (with 0.04 PAM)	Not Specified	91	<a href="#">[10]</a>
Polyaluminum Chloride (PAC) with Clarifier Sludge	712	25	20	97.19	<a href="#">[11]</a>

## Experimental Protocols

The standard method for evaluating and comparing the performance of different coagulants is the Jar Test. This procedure simulates the coagulation and flocculation processes of a water treatment plant on a laboratory scale.[\[12\]](#)[\[13\]](#)

Detailed Jar Test Protocol:

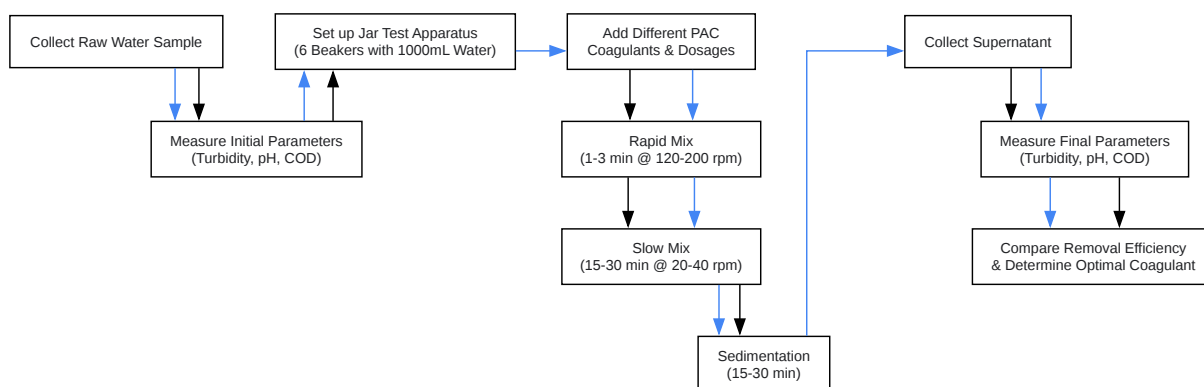
- Sample Preparation:

- Collect a representative sample of the raw water to be treated.
- Measure and record the initial parameters of the raw water, including turbidity, pH, temperature, and COD.[\[14\]](#)
- Fill a series of six beakers (jars) with equal volumes (e.g., 1000 mL) of the raw water sample.[\[14\]](#)
- Coagulant Dosing:
  - Prepare stock solutions of the different PAC coagulants to be tested.
  - Add varying dosages of each PAC coagulant to the respective jars. It is crucial to test a range of dosages to determine the optimal concentration.[\[15\]](#)
- Coagulation (Rapid Mix):
  - Place the beakers on a gang stirrer.
  - Begin rapid mixing at a high speed (e.g., 120-200 rpm) for a short period (e.g., 1-3 minutes) immediately after adding the coagulant.[\[6\]](#)[\[11\]](#) This step ensures the rapid and uniform dispersion of the coagulant throughout the water.[\[12\]](#)
- Flocculation (Slow Mix):
  - Reduce the stirring speed to a slower rate (e.g., 20-40 rpm) for a longer duration (e.g., 15-30 minutes).[\[6\]](#)[\[11\]](#) This gentle mixing promotes the formation of larger and more stable flocs by encouraging particle collisions.[\[12\]](#)
- Sedimentation (Settling):
  - Stop the stirrer and allow the flocs to settle quiescently for a predetermined time (e.g., 15-30 minutes).[\[9\]](#)[\[15\]](#)
  - Observe and record the floc characteristics, such as size, density, and settling rate.
- Analysis:

- Carefully collect a supernatant sample from each jar without disturbing the settled sludge.
- Measure the final turbidity, pH, and COD of the supernatant from each jar.[14]
- Calculate the percentage removal for each parameter to determine the optimal coagulant and dosage.

## Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for comparing PAC coagulants.



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